Application Note: Methyl 2-methoxy-4-vinylbenzoate in Material Science

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Compound of Interest

Compound Name:	*Methyl 2-methoxy-4-vinylbenzoate*
Cat. No.:	*B8156528*

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Part 1: Executive Summary & Strategic Utility

Methyl 2-methoxy-4-vinylbenzoate (MMVB) represents a specialized class of functionalized styrenic monomers. Structurally, it combines the polymerizable reactivity of a vinyl group with the chemical versatility of a benzoate ester and the steric/electronic influence of a methoxy substituent.

While historically utilized as a high-value intermediate in the synthesis of agrochemicals (e.g., isoxazoline parasiticides) and bioactive scaffolds, MMVB is emerging in material science as a bio-privileged monomer. It serves as a bridge between renewable aromatic feedstocks (lignin-derived vanillic/salicylic acids) and high-performance electronic or optical polymers.

Key Material Capabilities

- Tunable Refractive Index: The aromatic ester core contributes to high refractive indices (>1.55), making MMVB polymers suitable for optical coatings and lithography.
- Orthogonal Reactivity: The vinyl group undergoes radical polymerization, while the methyl ester remains intact for post-polymerization modification (hydrolysis to hydrophilic polyelectrolytes or transesterification).

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- Bio-isostere Potential: In drug delivery systems, the polymer backbone acts as a functional carrier, where the benzoate moiety can serve as a linker for active pharmaceutical ingredients (APIs).

Part 2: Chemical Architecture & Synthesis[1]

Structural Analysis

- CAS Number: 1416979-64-0[1][2][3][4]
- Molecular Formula: $C_{11}H_{12}O_3$
- Molecular Weight: 192.21 g/mol
- Key Features:
  - C4-Vinyl: Para-position vinyl group ensures styrenic-like polymerization kinetics with reduced steric hindrance compared to ortho-substituted analogs.
  - C2-Methoxy: Provides electron-donating character, modifying the electronic density of the ring (useful for organic electronics/solar cell sensitizers).
  - C1-Methyl Ester: A protected acid functionality, allowing solubility in organic solvents during polymerization and conversion to water-soluble forms (poly-electrolytes) upon hydrolysis.

Synthesis Pathway (Bio-derived Route)

The synthesis often proceeds via functionalization of salicylic acid or vanillic acid derivatives, aligning with green chemistry principles for sourcing aromatics from lignin.



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Figure 1: Synthetic logic flow from functionalized benzoic acid precursors to MMVB and its polymer.

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Part 3: Experimental Protocols

Protocol A: Controlled Radical Polymerization (RAFT)

Objective: Synthesize well-defined Poly(**Methyl 2-methoxy-4-vinylbenzoate**) with narrow polydispersity (PDI < 1.2) for block copolymer applications.

Materials:

- Monomer: **Methyl 2-methoxy-4-vinylbenzoate** (Purified by passing through basic alumina to remove inhibitors).
- RAFT Agent: 4-Cyano-4-(phenylcarbonothioylthio)pentanoic acid (CPADB).
- Initiator: Azobisisobutyronitrile (AIBN).
- Solvent: Anisole or 1,4-Dioxane (Dry).

Step-by-Step Methodology:

- Stoichiometry Calculation: Target Degree of Polymerization (DP) = 100. Ratio: [Monomer] : [RAFT] : [Initiator] = 100 : 1 : 0.2. Rationale: Low initiator concentration minimizes "dead" chains derived from bimolecular termination.
- Reaction Setup:
  - In a 20 mL Schlenk tube, dissolve MMVB (1.92 g, 10 mmol), CPADB (27.9 mg, 0.1 mmol), and AIBN (3.28 mg, 0.02 mmol) in Anisole (5 mL).
  - Add a magnetic stir bar.
- Degassing (Critical):
  - Perform 3 cycles of freeze-pump-thaw to remove oxygen. Oxygen acts as a radical scavenger and will inhibit the polymerization.
  - Backfill with Nitrogen or Argon.
- Polymerization:

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- Immerse the Schlenk tube in a pre-heated oil bath at 70°C.
- Stir at 300 rpm for 12–24 hours.
- Monitoring: Take aliquots at 2, 4, 8, and 12 hours for ^{1}H-NMR analysis to track vinyl proton disappearance (δ 5.86 ppm and 6.74 ppm).

- Termination & Purification:
  - Quench reaction by cooling in liquid nitrogen and exposing to air.
  - Precipitate the polymer into cold Methanol (10x volume).
  - Filter and dry under vacuum at 40°C overnight.

Data Output:

Parameter	Value (Typical)	Method
Conversion	60–80%	^{1}H-NMR
Mn (Theoretical)	~11,500 - 15,000 g/mol	Calculation
Mn (Experimental)	12,000 - 16,000 g/mol	GPC (THF)
PDI (Mw/Mn)	1.10 - 1.25	GPC
Tg (Glass Transition)	~105 - 115°C	DSC

Protocol B: Post-Polymerization Hydrolysis (Surface Activation)

Objective: Convert the hydrophobic Poly(MMVB) coating into a hydrophilic, anionic polyelectrolyte (Poly(4-vinyl-2-hydroxybenzoic acid derivative)) for filtration or bio-adhesion applications.

Methodology:

- Dissolution: Dissolve 1 g of Poly(MMVB) in 10 mL of THF/Water (80:20 v/v).

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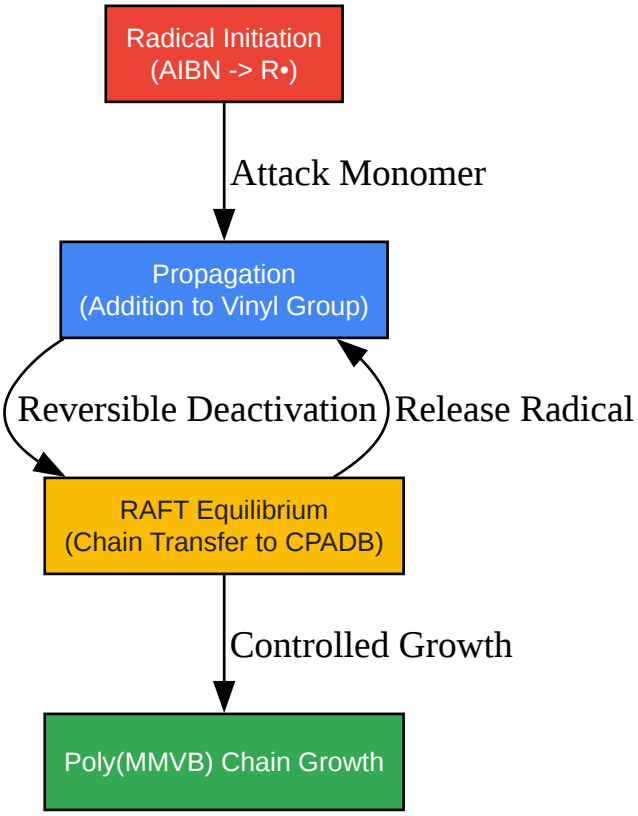
- Hydrolysis: Add LiOH (3 eq. relative to ester groups) and stir at 50°C for 12 hours.
- Workup: Acidify with 1M HCl to precipitate the poly-acid.
- Application: The resulting polymer exhibits pH-responsive solubility, useful for "smart" flocculants in industrial water treatment (e.g., Bayer process red mud clarification).

Part 4: Mechanism of Action & Applications

Optical & Electronic Materials

The 2-methoxy-4-vinylbenzoate moiety provides a unique electronic signature.

- High Refractive Index: The aromatic ring conjugated with the ester increases polarizability.
- Dye-Sensitized Solar Cells (DSSC): The acid derivative (4-vinyl-2-hydroxybenzoic acid) acts as a linker/sensitizer on TiO_2 surfaces. The methoxy group aids in electron injection efficiency by destabilizing the HOMO level.



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Figure 2: Mechanism of RAFT polymerization for MMVB, ensuring low dispersity.

Drug Delivery & Bio-Conjugation

MMVB serves as a robust scaffold in "Polymer-Drug Conjugates."

- Linker Chemistry: The ester bond is hydrolytically stable at neutral pH but cleavable by esterases or acidic environments (lysosomes), allowing for controlled release if the "methyl" is replaced by a drug molecule via transesterification before polymerization, or if the polymer is used as a carrier matrix.

Part 5: References

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- Eindhoven University of Technology. (2020). Preparation of bio-based styrene alternatives and their free radical polymerization.[9][10][11][12] ResearchGate. Link (Contextualizes the class of methoxy-vinyl-benzoate monomers as sustainable styrene replacements).
- BLD Pharm.Product Analysis: **Methyl 2-methoxy-4-vinylbenzoate** (CAS 1416979-64-0).[2][3][4]Link (Source for physical property data and commercial availability).

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